

Comparative analysis of 11-Hydroxyrankinidine and gelsemine

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Compound of Interest

Compound Name: 11-Hydroxyrankinidine

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Comparative Analysis: 11-Hydroxyrankinidine and Gelsemine

A comprehensive guide for researchers and drug development professionals on the chemical properties, biological activities, and toxicological profiles of two Gelsemium alkaloids.

This guide provides a detailed comparative analysis of **11-Hydroxyrankinidine** and gelsemine, two indole alkaloids isolated from plants of the Gelsemium genus. While extensive research has been conducted on the pharmacological and toxicological properties of gelsemine, data on **11-Hydroxyrankinidine** remains limited. This document summarizes the available experimental data to facilitate further research and drug development efforts.

Chemical Structure and Properties

Both **11-Hydroxyrankinidine** and gelsemine are complex indole alkaloids. Gelsemine is one of the most abundant alkaloids in Gelsemium species, while **11-Hydroxyrankinidine** is classified as a humantenine-type alkaloid.

Property	11-Hydroxyrankinidine	Gelsemine
Molecular Formula	C ₂₀ H ₂₄ N ₂ O ₄	C ₂₀ H ₂₂ N ₂ O ₂
Molecular Weight	356.42 g/mol	322.40 g/mol [1]
Type of Alkaloid	Humantenine-type	Gelsemine-type
Source	Gelsemium elegans[2][3]	Gelsemium elegans, Gelsemium sempervirens[4][5]

Biological Activity and Mechanism of Action

Significant research has elucidated the biological activities and mechanisms of action of gelsemine, while the specific activities of **11-Hydroxyrankinidine** are largely uncharacterized. A network pharmacology study has predicted potential targets for **11-Hydroxyrankinidine**, but these require experimental validation.

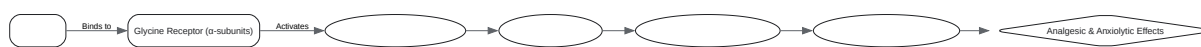
Gelsemine

Gelsemine exhibits a range of pharmacological effects, including analgesic, anxiolytic, anti-inflammatory, and anti-cancer activities. Its primary mechanism of action involves the modulation of inhibitory neurotransmitter receptors in the central nervous system.

Mechanism of Action:

- **Glycine Receptor (GlyR) Agonist:** Gelsemine is a known agonist of the glycine receptor, an important inhibitory receptor in the spinal cord and brainstem.[6] This interaction is believed to contribute to its analgesic and anxiolytic effects.[5]
- **GABA-A Receptor (GABA-AR) Modulator:** Gelsemine also modulates GABA-A receptors, another major class of inhibitory neurotransmitter receptors in the brain.[5][7] It acts as a negative modulator of GABA-A receptors, which may contribute to its toxic effects at higher doses.[7]

The signaling pathway for gelsemine's action on glycine receptors involves binding to the receptor, leading to an influx of chloride ions into the neuron. This hyperpolarizes the cell, making it less likely to fire an action potential, resulting in neuronal inhibition.



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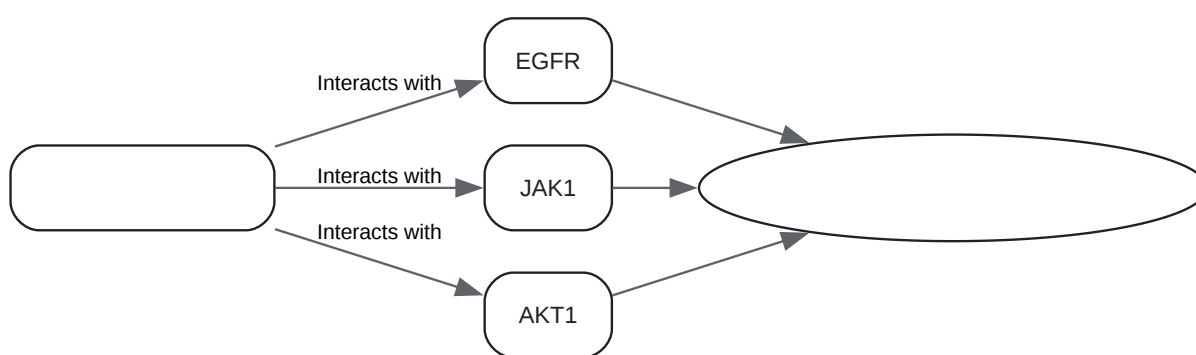
Caption: Gelsemine's signaling pathway via the glycine receptor.

11-Hydroxyrankinidine

Specific experimental data on the biological activity and mechanism of action of **11-Hydroxyrankinidine** are not currently available. However, a network pharmacology study predicted that it may interact with the following targets, suggesting a potential role in neuropathic pain:

- Epidermal Growth Factor Receptor (EGFR)
- Janus Kinase 1 (JAK1)
- Protein Kinase B (AKT1)

Further experimental validation is required to confirm these interactions and elucidate the functional consequences.



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Caption: Predicted signaling interactions of **11-Hydroxyrankinidine**.

Quantitative Biological Data

The following tables summarize the available quantitative data for gelsemine. No equivalent data has been found for **11-Hydroxyrankinidine**.

In Vitro Efficacy and Potency of Gelsemine

Target	Assay	Species	Cell Line/Tissue	Parameter	Value	Reference
Glycine Receptor $\alpha 1$	Electrophysiology	Rat	HEK293	EC ₅₀ (Glycine)	Shifted left by 10 μ M gelsemine	[8]
Glycine Receptor $\alpha 2$	Electrophysiology	Rat	HEK293	EC ₅₀ (Glycine)	Shifted right by 50 μ M gelsemine	[8]
Glycine Receptor $\alpha 3$	Electrophysiology	Rat	HEK293	EC ₅₀ (Glycine)	Shifted right by 50 μ M gelsemine	[8]
GABA-A Receptor	Electrophysiology	Rat	Cortical Neurons	IC ₅₀	89.1 $\pm$ 16.4 μ M	[5]
PC12 Cells	Cytotoxicity (MTT)	Rat	PC12	IC ₅₀	31.59 μ M ((+)-gelsemine)	[9]

In Vivo Toxicity of Gelsemine

Species	Route of Administration	Parameter	Value	Reference
Mouse	Intraperitoneal	LD ₅₀	56 mg/kg	[10]
Rat	Oral	LD ₅₀	Not clearly defined, but G. elegans extract has an LD ₅₀ of 15 mg/kg in mice.	[11]

Pharmacokinetics

Limited pharmacokinetic data is available for both compounds.

Pharmacokinetics of Gelsemine in Rats

Route of Administration	Dose	T _{max}	T _{1/2}	Reference
Oral (G. elegans extract)	10 mg/kg	0.81 h	3.51 h	[12][13]

Pharmacokinetics of 11-Hydroxyrankinidine

No experimental pharmacokinetic data for **11-Hydroxyrankinidine** has been identified.

Experimental Protocols

Cytotoxicity Assay (MTT) for Gelsemine on PC12 Cells[10]

- Cell Culture: PC12 cells were cultured in appropriate media and conditions.
- Treatment: Cells were treated with varying concentrations of (+)-gelsemine and (-)-gelsemine.

- **MTT Assay:** After a specified incubation period, MTT solution was added to the cells. The resulting formazan crystals were dissolved, and the absorbance was measured to determine cell viability.
- **Data Analysis:** The IC_{50} value, the concentration at which 50% of cell growth is inhibited, was calculated from the dose-response curve.

Caption: Workflow for determining the cytotoxicity of gelsemine.

Electrophysiological Recordings for Gelsemine on Glycine and GABA-A Receptors[6][7]

- **Cell Preparation:** HEK293 cells were transfected with the desired receptor subunits (e.g., GlyR $\alpha 1$, $\alpha 2$, $\alpha 3$ or GABA-A receptor subunits). Alternatively, primary cortical neurons were cultured.
- **Patch-Clamp Recording:** Whole-cell patch-clamp recordings were performed to measure ion channel currents.
- **Drug Application:** A baseline current was established, and then gelsemine and the respective agonist (glycine or GABA) were applied to the cells at various concentrations.
- **Data Acquisition and Analysis:** The changes in current amplitude and kinetics were recorded and analyzed to determine the effect of gelsemine on the receptor's function, including parameters like IC_{50} and changes in agonist affinity (EC_{50}).

Conclusion

This comparative analysis highlights the significant body of research on gelsemine, detailing its chemical properties, diverse biological activities, and mechanisms of action centered on inhibitory neurotransmitter receptors. In stark contrast, **11-Hydroxyrankinidine** remains a largely enigmatic compound. While its chemical structure is known and preliminary computational studies suggest potential therapeutic targets, a profound lack of experimental data on its biological effects, mechanism of action, and toxicity prevents a direct comparison with gelsemine. Future research should prioritize the experimental characterization of **11-Hydroxyrankinidine** to unlock its potential therapeutic value and to understand its pharmacological and toxicological profile relative to other Gelsemium alkaloids.

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